

# Application Notes and Protocols for 3,3'-Diethylthiatricarbocyanine Iodide Staining in Microscopy

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## Compound of Interest

**Compound Name:** 3,3'-Diethylthiatricarbocyanine iodide

**Cat. No.:** B7769727

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## Introduction

**3,3'-Diethylthiatricarbocyanine iodide** (DTTC), a member of the cyanine dye family, is a fluorescent probe with excitation and emission in the near-infrared (NIR) spectrum.[1][2] Its lipophilic and cationic nature allows it to be used in various biological applications, including fluorescence microscopy and flow cytometry. This document provides an overview of its properties, applications, and detailed protocols for its use in cellular imaging.

DTTC's fluorescence is sensitive to its environment, making it a valuable tool for studying cellular structures and processes.[3] It is particularly noted for its high molar absorptivity and has been employed in studies of DNA helicity and as a potential mitochondrial stain.[1][4] However, it is also known to be photolabile, requiring careful handling during imaging experiments.[1]

## Physicochemical and Spectroscopic Properties

Proper handling and storage of **3,3'-Diethylthiatricarbocyanine iodide** are crucial for its performance. The following tables summarize its key properties.

Table 1: General and Chemical Properties

Property	Value	Reference
Synonyms	DTTC, DTTCI, DiSC2(7)	[5][6]
CAS Number	3071-70-3	[5]
Molecular Formula	C <sub>25</sub> H <sub>25</sub> IN <sub>2</sub> S <sub>2</sub>	[7]
Molecular Weight	544.51 g/mol	
Appearance	Green crystals/powder	[8]
Solubility	Soluble in DMSO, methanol, ethanol	[4][8]
Storage	Store at -20°C, protected from light and moisture	[4][8]

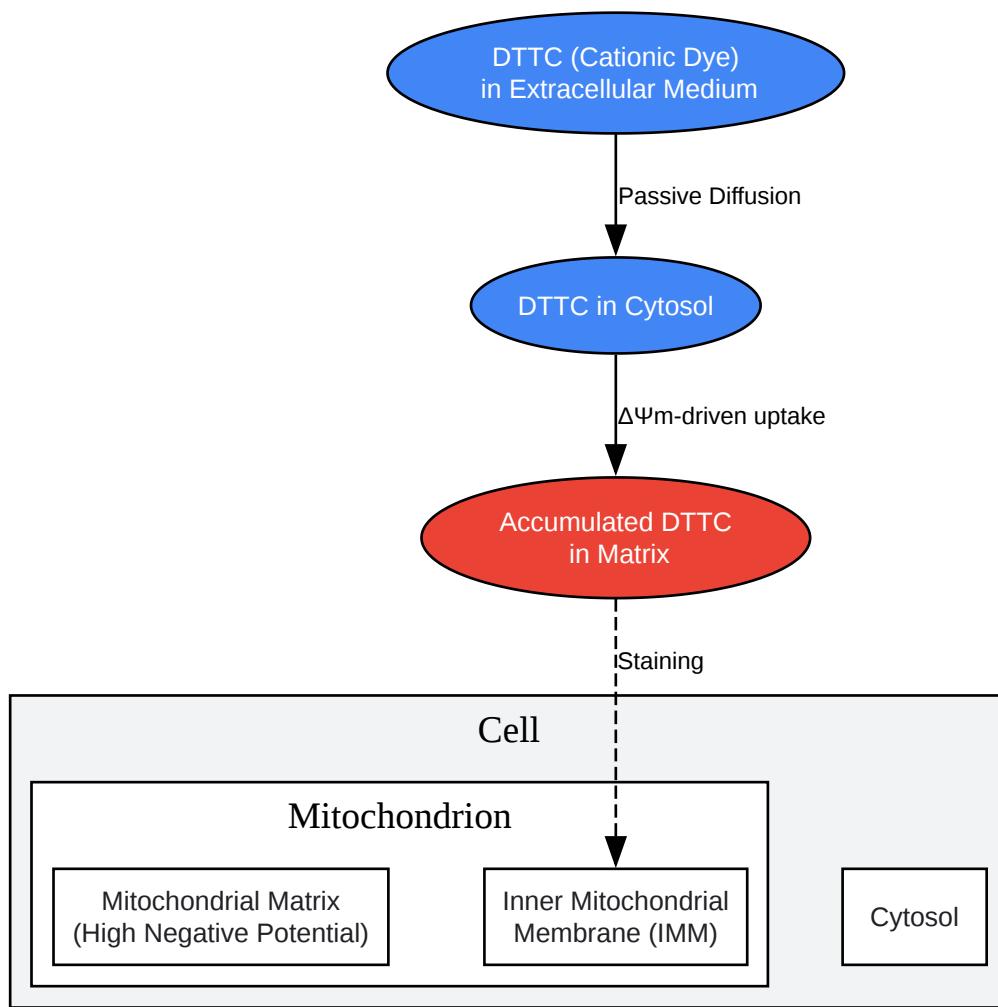
Table 2: Spectroscopic Properties

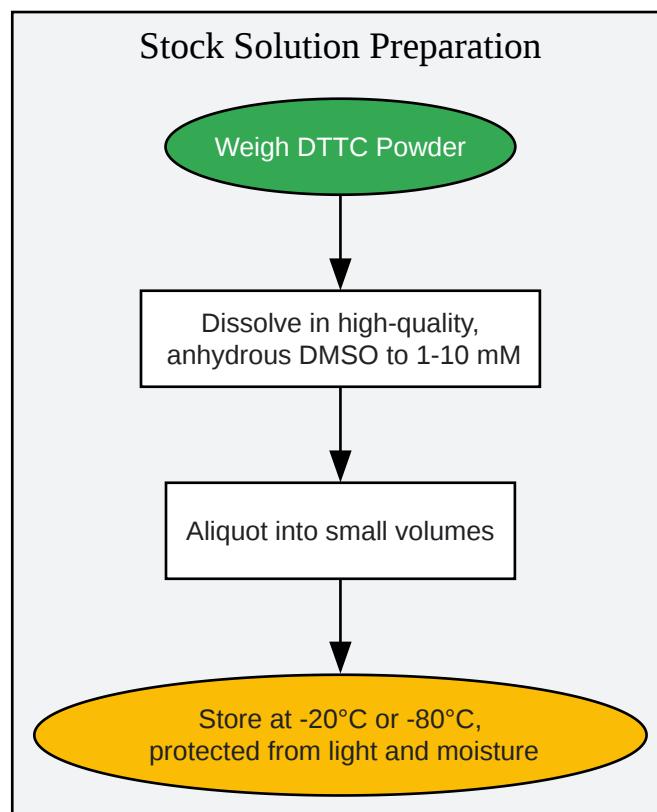
Parameter	Value	Solvent	Reference
Absorption Maximum (λ <sub>abs</sub> )	~763 nm	Isopropanol	[5]
Molar Extinction Coefficient (ε)	212,000 cm <sup>-1</sup> M <sup>-1</sup> at 763 nm	Isopropanol	[5]
Fluorescence Emission Maximum (λ <sub>em</sub> )	~800 nm (Estimated)	Varies with environment	[2]
Fluorescence Quantum Yield (Φ <sub>F</sub> )	Not definitively reported for this specific isomer. Generally high for cyanine dyes.	-	[3]

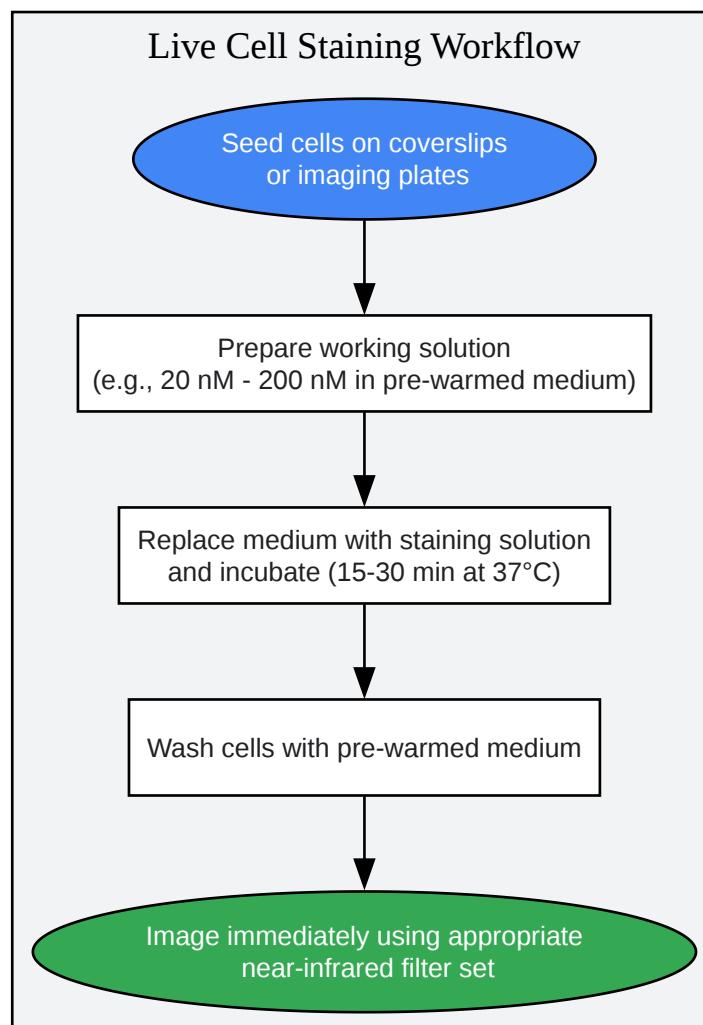
Note: The fluorescence emission maximum can be influenced by the local environment, such as binding to cellular components.

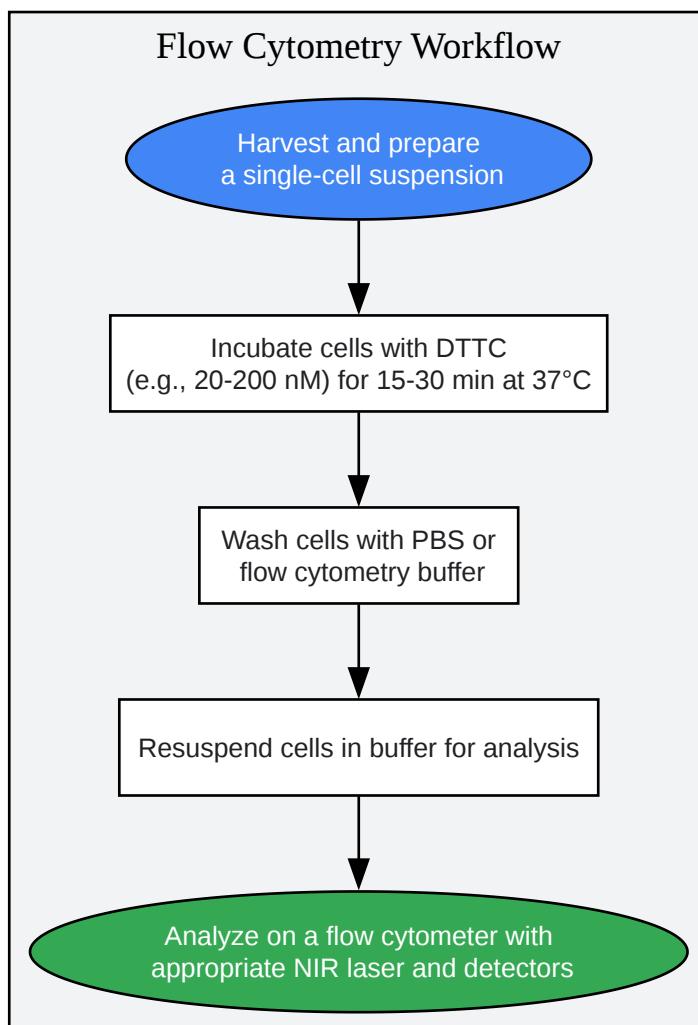
## Staining Mechanism

The primary mechanism for the accumulation of **3,3'-Diethylthiatricarbocyanine iodide** in mitochondria is driven by the large negative mitochondrial membrane potential ( $\Delta\Psi_m$ ).









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